

2-Bromoimidazo[1,2-a]pyridin-6-ol: Structural Characterization & Technical Guide[1]

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Compound of Interest

Compound Name: 2-Bromoimidazo[1,2-a]pyridin-6-ol

CAS No.: 1785180-00-8

Cat. No.: B13667549

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Content Type: Technical Whitepaper Subject: Structural Elucidation, Synthesis Validation, and Quality Control of CAS 1785180-00-8 Audience: Medicinal Chemists, Analytical Scientists, and Radiochemistry Developers[1][2]

Executive Summary & Structural Context[2][3][4]

2-Bromoimidazo[1,2-a]pyridin-6-ol (CAS: 1785180-00-8) is a specialized heterocyclic building block primarily utilized in the development of TSPO (Translocator Protein 18 kDa) radioligands and kinase inhibitors.[1] Its structural integrity is defined by the fusion of a pyridine and imidazole ring, functionalized with a hydroxyl group at position 6 (C6) and a bromine atom at position 2 (C2).[2]

This specific substitution pattern presents a unique analytical challenge: differentiating the 2-bromo regioisomer from the thermodynamically favored 3-bromo congener.[1] This guide establishes a self-validating analytical workflow to unambiguously confirm the structure, ensuring high-fidelity inputs for downstream drug development.

Core Physicochemical Profile

Property	Specification
Molecular Formula	C ₇ H ₅ BrN ₂ O
Molecular Weight	213.03 g/mol
Exact Mass	211.9585 (⁷⁹ Br) / 213.9565 (⁸¹ Br)
Isotopic Pattern	1:1 doublet (⁷⁹ Br : ⁸¹ Br)
Topological Polar Surface Area	33.1 Å ²
pKa (Predicted)	~9.5 (Phenolic OH), ~3.5 (N1 protonation)

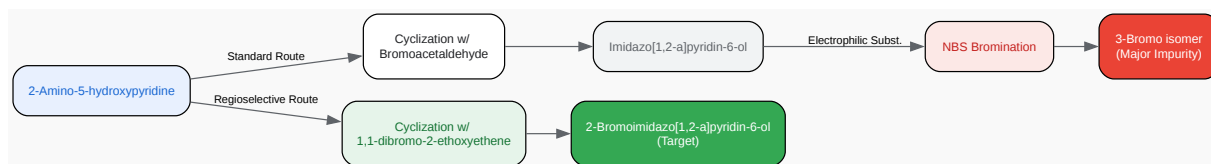
Synthesis & Regiochemical Logic

To understand the impurity profile, one must analyze the synthetic origin. The primary risk in characterizing this compound is misidentifying the 3-bromo isomer, which forms readily under electrophilic bromination conditions.^[1]

The Regioselectivity Divergence

Standard bromination of imidazo[1,2-a]pyridine with NBS occurs exclusively at C3.^[1]

Accessing the C2-bromo motif requires specific "reverse-logic" synthesis or direct cyclization with functionalized precursors.^[1]



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Figure 1: Synthetic divergence showing why the 3-bromo isomer is a critical impurity to rule out during characterization.

Structural Characterization Strategy

This protocol uses a "Self-Validating System" where data from Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) must cross-confirm to validate the regiochemistry.

Phase 1: Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and halogen presence.[\[2\]](#)

- Method: ESI-TOF or Orbitrap (Positive Mode).[\[1\]](#)
- Key Indicator: The bromine isotope pattern is the first "gate."
- Acceptance Criteria:
 - m/z: $[M+H]^+$ detected at 212.9658 (for ^{79}Br) and 214.9638 (for ^{81}Br).[\[2\]](#)
 - Pattern: Two peaks of nearly equal intensity (1:1 ratio) separated by 2.0 u.[\[2\]](#)
 - Fragment: Observation of $[M+H-\text{Br}]^+$ fragment at ~ 134.05 m/z (loss of bromine) and $[M+H-\text{CO}]^+$ (characteristic of phenols).[\[2\]](#)

Phase 2: NMR Spectroscopy (The Regiochemistry Check)

Objective: Distinguish C2-Br from C3-Br.

Solvent Choice: DMSO- d_6 is preferred over MeOD to observe the exchangeable phenolic proton and prevent signal broadening.

Predicted ^1H NMR Shifts (400 MHz, DMSO- d_6)

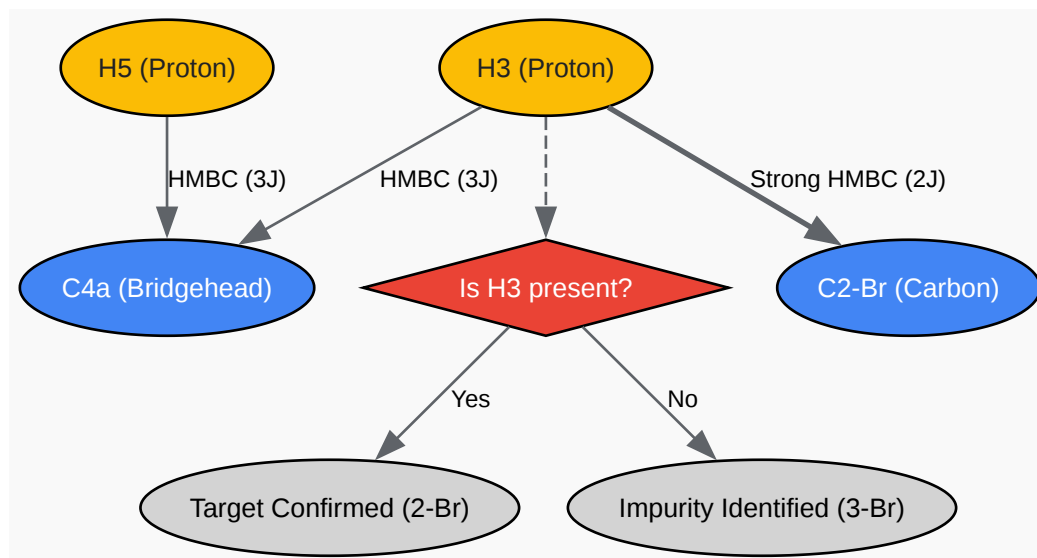
Position	Proton	Shift (δ ppm)	Multiplicity	Coupling (J)	Diagnostic Logic
OH	OH	9.8 - 10.2	br s	-	Disappears with D ₂ O shake. [1]
C3	H3	7.80 - 8.10	s	-	CRITICAL: If this is a singlet, Br is at C2. [1] If absent, Br is at C3. [1] [2]
C5	H5	8.20 - 8.30	d	~2.0 Hz	Deshielded by ring nitrogen (N4). [1]
C7	H7	7.05 - 7.15	dd	9.5, 2.0 Hz	Ortho to OH, coupled to H8 and H5. [1] [2]
C8	H8	7.35 - 7.45	d	9.5 Hz	Shielded by C6-OH electron donation. [1]

¹³C NMR & 2D Correlations (HMBC)

To definitively prove the Br is at C2, you must observe the HMBC correlations.[\[2\]](#)

- C2 Signal: Typically appears at 120–125 ppm (attached to Br).[\[2\]](#)
- C3 Signal: Typically appears at 108–112 ppm (methine).[\[2\]](#)
- HMBC Proof:
 - H3 (Singlet) must show a strong correlation to C2 (Br-bearing carbon) and C4a (Bridgehead).[\[2\]](#)

- H5 must show correlation to C4a and C7, but weak or no correlation to C3 compared to H3.



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Figure 2: NMR Logic flow for confirming the position of the bromine atom.

Quality Control & Stability

HPLC Method Parameters

For purity assessment, a reverse-phase gradient method is recommended.^[1] The phenol group makes the retention time pH-sensitive.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.^{[1][2]}
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains phenol in neutral state).^[2]
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (phenol).^[2]

Stability & Handling^[2]

- Light Sensitivity: Imidazo[1,2-a]pyridines can be photo-labile.[1] Store in amber vials.
- Oxidation: The 6-OH group is susceptible to oxidation to quinone-like species.[1] Store under argon/nitrogen at -20°C.
- Hygroscopicity: The phenolic hydroxyl can absorb moisture; equilibrate to room temperature before weighing.

Applications in Drug Development[6][7]

This molecule is a "privileged scaffold" intermediate.[3]

- TSPO Radioligands: The 6-OH is typically alkylated with [¹⁸F]fluoroalkyl tosylates to generate PET tracers for neuroinflammation imaging [1, 2].
- Kinase Inhibitors: The Br-handle at C2 allows for Suzuki-Miyaura coupling to introduce aryl groups, expanding the library for SAR (Structure-Activity Relationship) studies [3].[1]

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